

Technical Guide: 3-(2-Methoxyethyl)pyrrolidine-3-carboxylic Acid

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)pyrrolidine-3-carboxylic acid

Cat. No.: B13269514

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Advanced Scaffolds for Peptidomimetics and Drug Design

Executive Summary

3-(2-Methoxyethyl)pyrrolidine-3-carboxylic acid is a specialized quaternary amino acid scaffold (specifically a

-proline analog) used in medicinal chemistry to introduce conformational constraints and modulate the physicochemical properties of peptide-based drugs.

Unlike the common N-substituted isomer (1-(2-methoxyethyl)pyrrolidine-3-carboxylic acid), this 3,3-disubstituted scaffold features a quaternary carbon center. This structural rigidity is critical for locking bioactive conformations, preventing enzymatic degradation, and enhancing the metabolic stability of therapeutic candidates.

Physicochemical Profile

The precise molecular weight and elemental composition are fundamental for analytical verification. Note that while the N-substituted isomer shares the same formula, the quaternary 3-substituted structure possesses distinct steric and electronic properties.

Key Data Table

Property	Value	Notes
Molecular Weight	173.21 g/mol	Monoisotopic Mass: 173.1052 Da
Molecular Formula	C	
	H	
	NO	
CAS Number	Not widely assigned	Often synthesized de novo as a custom building block. [1]
Core Scaffold	Pyrrolidine	3,3-Disubstituted (Quaternary)
LogP (Predicted)	-0.2 - 0.5	Methoxyethyl group enhances aqueous solubility vs. alkyl analogs.
pKa (Acid)	-3.5 - 4.0	Carboxylic acid (influenced by quaternary center).
pKa (Base)	-9.5 - 10.5	Secondary amine (pyrrolidine nitrogen).
H-Bond Donors	2	(COOH, NH)
H-Bond Acceptors	3	(COOH, OMe, N)

Synthetic Methodologies

Synthesizing the quaternary center at position 3 requires overcoming significant steric hindrance. Two primary strategies are employed: Direct

-Alkylation (for racemic or diastereoselective synthesis) and Asymmetric Michael Addition (for enantioselective synthesis).

Protocol A: Direct -Alkylation (Standard MedChem Route)

This method utilizes a protected pyrrolidine precursor to install the methoxyethyl side chain via enolate chemistry.

Step-by-Step Methodology:

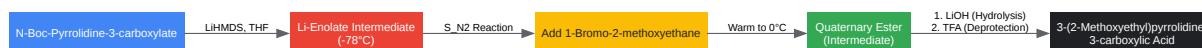
- Starting Material: N-Boc-pyrrolidine-3-carboxylic acid methyl ester.
- Enolization: Cool a solution of the ester in anhydrous THF to -78°C under nitrogen. Slowly add LiHMDS (Lithium hexamethyldisilazide, 1.1 eq) to generate the enolate.
- Alkylation: Add 1-bromo-2-methoxyethane (1.2 eq) dropwise. The presence of HMPA or DMPU (co-solvent) may be required to accelerate the substitution at the sterically crowded center.
- Warming: Allow the reaction to warm to 0°C over 2 hours.
- Quench & Workup: Quench with saturated NH_4Cl . Extract with EtOAc, dry over Na_2SO_4 , and concentrate.
- Deprotection (Bifurcated):
 - Acid Hydrolysis: Treat with LiOH (THF/ H_2O) to remove the methyl ester.
 - Amine Deprotection: Treat with TFA/DCM (1:1) to remove the Boc group.

Protocol B: Asymmetric Michael Addition (Chiral Route)

For high enantiopurity, a [3+2] cycloaddition or organocatalytic Michael addition is preferred.

- Mechanism: Reaction of a 2-substituted nitroalkene with an enoate, catalyzed by a chiral amine (e.g., diphenylprolinol silyl ether), followed by reductive cyclization.

Synthetic Workflow Diagram



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Figure 1: Strategic workflow for the

-alkylation synthesis of the quaternary scaffold.

Analytical Characterization & Validation

Validating the structure of **3-(2-Methoxyethyl)pyrrolidine-3-carboxylic acid** requires distinguishing it from its isomers (e.g., N-alkylated or 2-substituted analogs).

Mass Spectrometry (LC-MS)

- Expected Ion:

m/z.

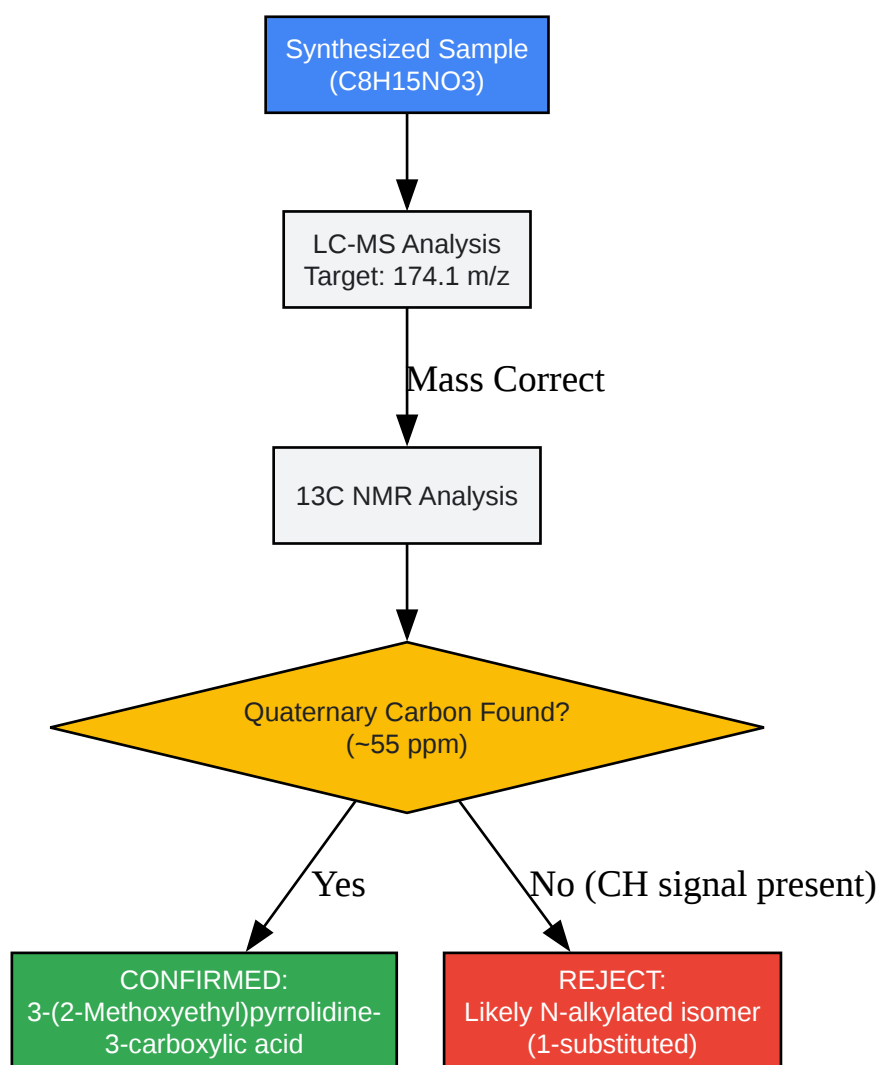
- Fragmentation Pattern: Look for the loss of the methoxyethyl group (neutral loss of 59 Da) or the carboxylic acid (neutral loss of 45 Da).

Nuclear Magnetic Resonance (NMR)

- C NMR (Critical): The presence of a quaternary carbon signal in the aliphatic region (approx. 50-60 ppm) confirms the 3,3-disubstitution. The N-substituted isomer will not show a quaternary carbon signal for the ring carbons.
- H NMR:
 - Absence of the methine proton at position 3 (present in the starting material).

- Distinct diastereotopic splitting of the methylene protons on the pyrrolidine ring due to the chiral center.
- Singlet for the methoxy group (~3.3 ppm).

Validation Logic Diagram



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Figure 2: Analytical decision tree for structural verification.

Applications in Drug Discovery[2][3][4][5]

This molecule serves as a high-value building block in three primary areas:

- **Peptidomimetics (**
-Turn Inducers): The quaternary center at position 3 forces the pyrrolidine ring into a specific pucker, rigidly constraining the backbone of any peptide it is incorporated into. This is used to mimic

-turns in proteins, stabilizing the bioactive conformation of peptide drugs.
- **Protease Resistance:** Replacing natural proline or

-alanine with this sterically bulky, non-proteinogenic amino acid prevents recognition by proteolytic enzymes (e.g., peptidases), significantly extending the in vivo half-life of the drug.
- **Solubility Modulation:** The 2-methoxyethyl ether side chain acts as a "solubilizing tail." It increases polarity and hydrogen bonding potential compared to a simple alkyl group (like an ethyl or methyl group), improving the overall pharmacokinetic profile (ADME) of the final molecule.

References

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- Organic Chemistry Portal. (2023). Synthesis of Pyrrolidine Derivatives. [[Link](#)]
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Sources

- 1. medchemexpress.com [medchemexpress.com]

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